

Technical Guide: Spectroscopic and Synthetic Profile of 5-azido-2H-1,3-benzodioxole

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Compound of Interest

Compound Name: 5-azido-2H-1,3-benzodioxole

Cat. No.: B15306671

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectral characteristics and a robust synthetic protocol for **5-azido-2H-1,3-benzodioxole**. The information presented herein is essential for the identification, characterization, and utilization of this compound in synthetic chemistry and drug discovery.

Chemical Structure and Properties

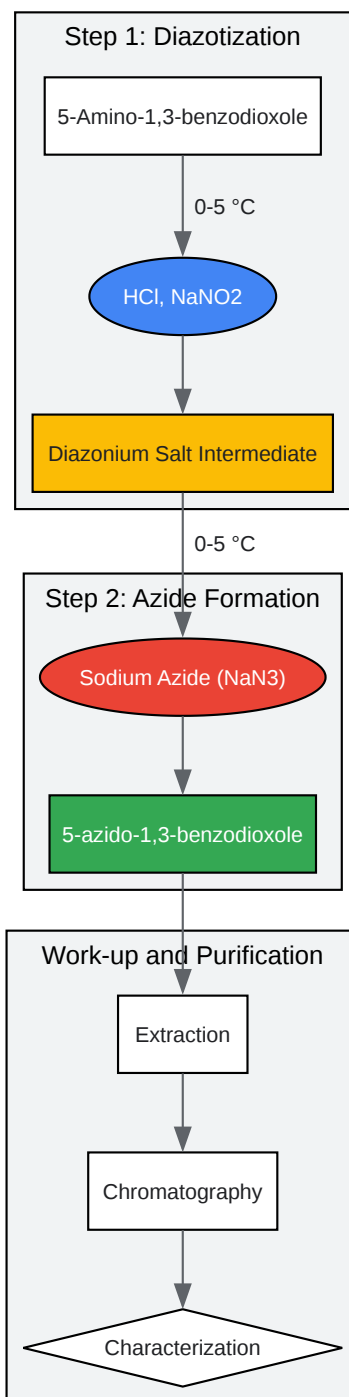
- IUPAC Name: 5-azido-1,3-benzodioxole
- Molecular Formula: $C_7H_5N_3O_2$
- Molecular Weight: 163.14 g/mol
- Appearance: Expected to be a pale yellow oil or solid.
- Odor: Reminiscent of piperonal and aniseed.^[1]

Synthesis Protocol

A reliable method for the synthesis of 5-azido-1,3-benzodioxole is the diazotization of 5-amino-1,3-benzodioxole, followed by a reaction with sodium azide. This standard procedure for converting aromatic amines to aryl azides is widely applicable.

Experimental Workflow:

Synthesis of 5-azido-1,3-benzodioxole

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Caption: Synthetic workflow for 5-azido-1,3-benzodioxole.

Detailed Methodology:

- Diazotization:** 5-amino-1,3-benzodioxole (1.0 eq) is dissolved in a mixture of concentrated hydrochloric acid and water at 0-5 °C. An aqueous solution of sodium nitrite (1.1 eq) is added dropwise while maintaining the temperature below 5 °C. The reaction mixture is stirred for an additional 30 minutes at this temperature to ensure complete formation of the diazonium salt.
- Azide Formation:** In a separate flask, a solution of sodium azide (1.2 eq) in water is prepared and cooled to 0-5 °C. The previously prepared cold diazonium salt solution is then added slowly to the sodium azide solution. Vigorous nitrogen evolution is observed. The reaction is stirred for 1-2 hours at 0-5 °C and then allowed to warm to room temperature.
- Work-up and Purification:** The reaction mixture is extracted with an organic solvent such as dichloromethane or ethyl acetate. The combined organic layers are washed with water and brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield pure 5-azido-1,3-benzodioxole.

Spectral Data

The following tables summarize the expected spectral data for 5-azido-1,3-benzodioxole based on the analysis of its structural features and comparison with related compounds.

3.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

¹ H NMR (400 MHz, CDCl ₃)	¹³ C NMR (100 MHz, CDCl ₃)
Chemical Shift (δ, ppm)	Assignment
~6.80 (d, J ≈ 8.0 Hz)	H-7
~6.55 (dd, J ≈ 8.0, 2.0 Hz)	H-6
~6.45 (d, J ≈ 2.0 Hz)	H-4
~5.95 (s)	O-CH ₂ -O

3.2 Infrared (IR) Spectroscopy

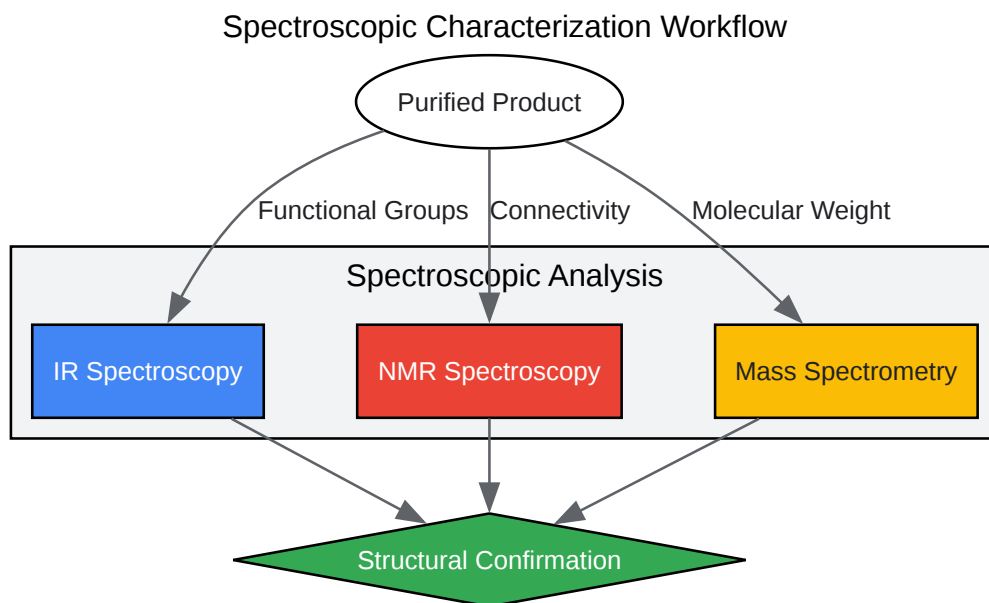
Wavenumber (cm ⁻¹)	Assignment
~2110	N ₃ asymmetric stretch (strong, sharp)
~1490	Aromatic C=C stretch
~1250	Aryl-O asymmetric stretch
~1040	Aryl-O symmetric stretch
~930	O-CH ₂ -O bend

3.3 Mass Spectrometry (MS)

Technique	Expected m/z	Assignment
Electron Ionization (EI)	163.04	[M] ⁺
135.04	[M - N ₂] ⁺	
105.03	[M - N ₂ - CH ₂ O] ⁺	
High-Resolution MS (HRMS)	163.0436	Calculated for C ₇ H ₅ N ₃ O ₂

Logical Relationships in Spectroscopic Analysis

The following diagram illustrates the logical flow of spectroscopic techniques used to confirm the structure of the synthesized 5-azido-1,3-benzodioxole.



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Caption: Logical workflow for spectroscopic analysis.

This guide provides a comprehensive starting point for researchers working with **5-azido-2H-1,3-benzodioxole**, enabling its synthesis and unambiguous characterization for further applications in chemical and pharmaceutical research.

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References

- 1. 5-azido-1,3-benzodioxole [stenutz.eu]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic and Synthetic Profile of 5-azido-2H-1,3-benzodioxole]. BenchChem, [2025]. [Online PDF]. Available at:

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